

In-Depth Technical Guide: 5-((tert-Butoxycarbonyl)amino)nicotinic Acid

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Compound of Interest

Compound Name: 5-((tert-Butoxycarbonyl)amino)nicotinic acid

Cat. No.: B1291828

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-((tert-Butoxycarbonyl)amino)nicotinic acid is a derivative of nicotinic acid, also known as vitamin B3. The introduction of a tert-butoxycarbonyl (Boc) protecting group on the amino functionality of the nicotinic acid backbone makes it a valuable building block in organic synthesis, particularly in the preparation of more complex molecules for pharmaceutical and medicinal chemistry research. The Boc group provides a stable yet readily cleavable protecting group for the amine, allowing for selective reactions at other positions of the molecule. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and available analytical data.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-((tert-Butoxycarbonyl)amino)nicotinic acid** is presented in the table below. It is crucial to distinguish this compound from its isomer, 5-(((tert-Butoxycarbonyl)amino)methyl)nicotinic acid, which possesses a different molecular weight and CAS number.

Property	Value	Reference
IUPAC Name	5-[(tert-butoxycarbonyl)amino]nicotinic acid	[1]
CAS Number	337904-92-4	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₄	[1]
Molecular Weight	238.24 g/mol	[1]
Appearance	White powder	[1]
Purity	≥97%	[1]
Storage Temperature	2-8°C under an inert atmosphere	[1]
InChI Key	KOKMNLWZMSIVQZ-UHFFFAOYSA-N	[1]

Experimental Protocols

Synthesis of 5-((tert-Butoxycarbonyl)amino)nicotinic Acid

A general and effective method for the synthesis of **5-((tert-Butoxycarbonyl)amino)nicotinic acid** proceeds from 2,5-pyridinedicarboxylic acid. The following protocol is adapted from established procedures.

Materials:

- 2,5-Pyridinedicarboxylic acid
- tert-Butanol
- Triethylamine
- Diphenylphosphoryl azide (DPPA)

- 1N Aqueous Sodium Hydroxide (NaOH) solution
- Diethyl ether
- Water

Procedure:

- Suspend 2,5-pyridinedicarboxylic acid (5.00 g, 29.9 mmol) in tert-butanol (35 mL).
- To this suspension, add triethylamine (8.34 mL, 59.8 mmol) followed by diphenylphosphoryl azide (7.10 mL, 32.9 mmol).
- Heat the reaction mixture under reflux for 3 hours.
- After the reaction is complete, cool the mixture using an ice bath.
- Adjust the pH of the reaction mixture to >10 by the addition of a 1N aqueous sodium hydroxide solution.
- Wash the basic aqueous solution with diethyl ether to remove impurities.
- Again, cool the aqueous layer in an ice bath and adjust the pH to approximately 4 with a 1N aqueous sodium hydroxide solution.
- Collect the resulting precipitate by filtration.
- Wash the solid sequentially with water and diethyl ether.
- Dry the product to yield **5-((tert-Butoxycarbonyl)amino)nicotinic acid** as a white powder (3.27 g, 45.9% yield).^[1]

Purification:

The product can be purified by washing the filtered solid with cold water and diethyl ether.^[1] For higher purity, recrystallization from an appropriate solvent system can be employed.

Analytical Data

¹H NMR Spectroscopy

The ¹H NMR spectrum of the synthesized **5-((tert-Butoxycarbonyl)amino)nicotinic acid** in DMSO-d₆ shows the following characteristic peaks:

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Reference
1.49 ppm	s	9H	tert-Butyl group	[1]
8.45 ppm	s	1H	Pyridine ring proton	[1]
8.66 ppm	s	1H	Pyridine ring proton	[1]
8.75 ppm	s	1H	Pyridine ring proton	[1]
9.83 ppm	br	1H	NH proton	[1]

Note: Specific assignments for the pyridine ring protons were not provided in the source.

Biological Activity and Applications

As of the latest available information, there are no specific studies detailing the biological activity, mechanism of action, or signaling pathways directly associated with **5-((tert-Butoxycarbonyl)amino)nicotinic acid**. Its primary utility lies as a protected amino acid building block in the synthesis of more complex molecules with potential therapeutic applications.

Nicotinic acid and its derivatives are known to be involved in various biological processes. Nicotinic acid itself is a precursor to the coenzymes NAD and NADP, which are essential in cellular metabolism. Pharmacological doses of nicotinic acid are used to treat dyslipidemia. Derivatives of nicotinic acid have been investigated for a wide range of therapeutic areas, including as antibacterial and anticancer agents.

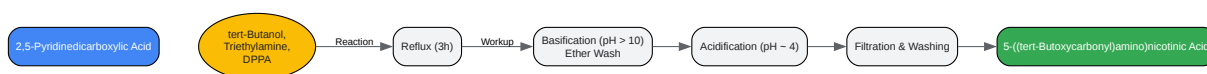
The Boc-protected nature of **5-((tert-Butoxycarbonyl)amino)nicotinic acid** makes it a key intermediate for the synthesis of libraries of nicotinic acid derivatives. Researchers can utilize

the carboxylic acid functionality for amide bond formation or other modifications, and subsequently deprotect the amine for further functionalization. This allows for the systematic exploration of structure-activity relationships in drug discovery programs targeting enzymes or receptors where the nicotinic acid scaffold is a known pharmacophore.

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-((tert-Butoxycarbonyl)amino)nicotinic acid** from 2,5-pyridinedicarboxylic acid.



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Caption: Synthetic route for **5-((tert-Butoxycarbonyl)amino)nicotinic acid**.

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References

- 1. Critical analysis in the advancement of cell-based assays for botulinum neurotoxin - PubMed [pubmed.ncbi.nlm.nih.gov]
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